

Application Notes and Protocols for Radioimmunoassay (RIA) Detection of Human Fibrinopeptide B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fibrinopeptide B*

Cat. No.: *B549968*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and a comprehensive protocol for the quantitative determination of human **Fibrinopeptide B** (FPB) in plasma samples using a competitive radioimmunoassay (RIA). This assay is a valuable tool for studying coagulation, thrombosis, and the efficacy of anticoagulant and thrombolytic drugs.

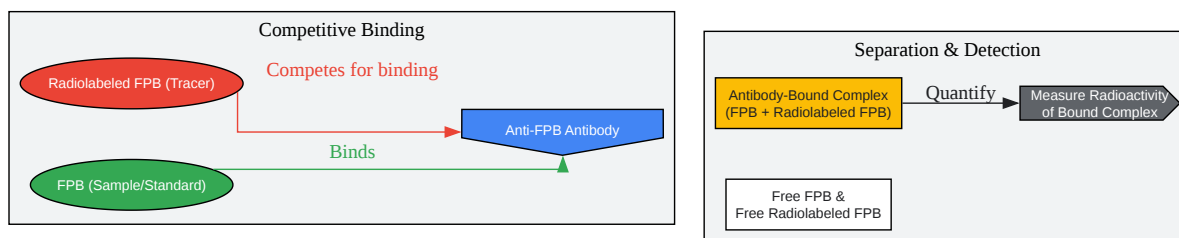
Introduction

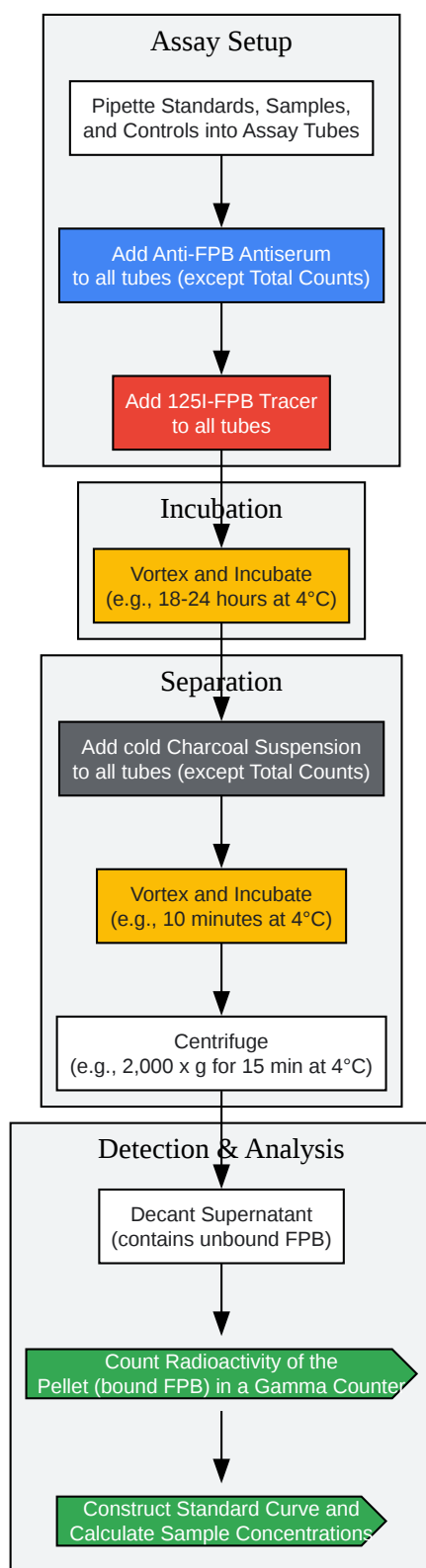
Fibrinopeptide B (FPB) is a 14-amino acid peptide released from the N-terminus of the B β chain of fibrinogen by the enzymatic action of thrombin during the conversion of fibrinogen to fibrin.^[1] The measurement of FPB in plasma serves as a sensitive marker of in vivo thrombin activity and the rate of fibrin formation.^[1] Elevated levels of FPB are associated with thrombotic events, making its quantification crucial in the research and development of antithrombotic therapies. This document outlines the principles of the FPB radioimmunoassay, a detailed experimental protocol, and expected performance characteristics.

Principle of the Assay

The radioimmunoassay for **Fibrinopeptide B** is a competitive binding assay. In this assay, a known quantity of radiolabeled FPB (tracer) competes with the unlabeled FPB present in a

sample or standard for a limited number of binding sites on a specific anti-FPB antibody. As the concentration of unlabeled FPB in the sample increases, the amount of radiolabeled FPB that can bind to the antibody decreases. The antibody-bound fraction is then separated from the unbound fraction, and the radioactivity of the bound fraction is measured. The concentration of FPB in the unknown sample is determined by comparing the measured radioactivity with a standard curve generated using known concentrations of unlabeled FPB.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Radioimmunoassay of human fibrinopeptide B and kinetics of fibrinopeptide cleavage by different enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Radioimmunoassay (RIA) Detection of Human Fibrinopeptide B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549968#radioimmunoassay-for-human-fibrinopeptide-b-detection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com